

Difference between cis and trans 2-(2-Fluorophenoxy)cyclohexan-1-amine

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Compound of Interest

Compound Name: 2-(2-Fluorophenoxy)cyclohexan-1-amine

Cat. No.: B12216096

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Deep Dive: cis- vs trans-2-(2-Fluorophenoxy)cyclohexan-1-amine

Technical Guide for Medicinal Chemists and Process Scientists

Executive Summary

The molecule **2-(2-fluorophenoxy)cyclohexan-1-amine** represents a privileged scaffold in medicinal chemistry, often serving as a conformationally restricted analog of flexible aryloxyalkylamines (e.g., mexiletine, fluoxetine analogs). The presence of the 2-fluorine atom on the phenoxy ring introduces specific electronic and metabolic stability features, while the cyclohexane ring creates distinct stereochemical vectors.

The core distinction lies in the relative orientation of the amine ($-NH_2$) and the 2-fluorophenoxy ether ($-OAr$) substituents:

- Trans-isomer: Substituents are typically diequatorial (), offering thermodynamic stability and a "linear" vector alignment.

- Cis-isomer: Substituents are axial-equatorial (or), creating a "bent" topology and often exhibiting stronger intramolecular hydrogen bonding.

Differentiation is critical as these isomers usually display non-overlapping pharmacological profiles.

Structural & Conformational Analysis

Stereochemical Definitions

The compound possesses two chiral centers at C1 and C2 of the cyclohexane ring.

- Trans: The dihedral angle between the C1–N and C2–O bonds in the preferred chair conformation is approximately 60° (gauche) or 180° (anti) depending on the ring flip.
- Cis: The dihedral angle is constrained to approximately 60° (gauche) regardless of the chair flip.

Conformational Preferences (Chair Analysis)

To understand the stability, we analyze the A-values (conformational free energy) of the substituents:

- Amino group (–NH₂): ~1.2 – 1.4 kcal/mol
- Phenoxy group (–OPh): ~0.6 – 1.0 kcal/mol (Lower than expected due to the flexible C–O linker).

Trans-Isomer Conformation

The trans isomer exists in equilibrium between diequatorial (ee) and diaxial (aa) forms.

- Diequatorial (): The steric penalty is minimal. This is the dominant conformer (>95%).
- Diaxial (

): Highly unfavorable due to 1,3-diaxial interactions.

Cis-Isomer Conformation

The cis isomer exists as an equilibrium between two axial-equatorial forms.

- Conformer A (

-NH₂,

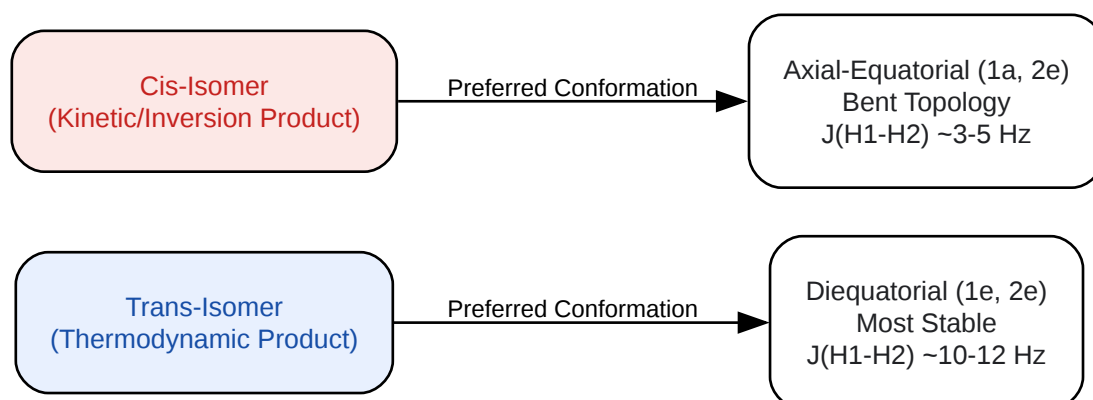
-OAr): The bulkier phenoxy group (physically larger, though A-value is similar) prefers the equatorial position.

- Conformer B (

-NH₂,

-OAr): The amine is equatorial.[1]

- Stabilizing Factor: An intramolecular hydrogen bond between the amine donor (–NH₂) and the ether oxygen acceptor (–O–) can stabilize the form where the groups are closer (gauche). Both cis conformers allow this gauche relationship.



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Caption: Conformational preference and resulting NMR coupling constants for cis/trans isomers.

Synthetic Pathways & Origins

The synthesis of these isomers relies on the mechanism of nucleophilic attack on the cyclohexane ring. The choice of precursor determines the stereochemical outcome.

Synthesis of the Trans Isomer (Ring Opening)

The most robust route to the trans isomer is the nucleophilic opening of cyclohexene oxide or an aziridine.

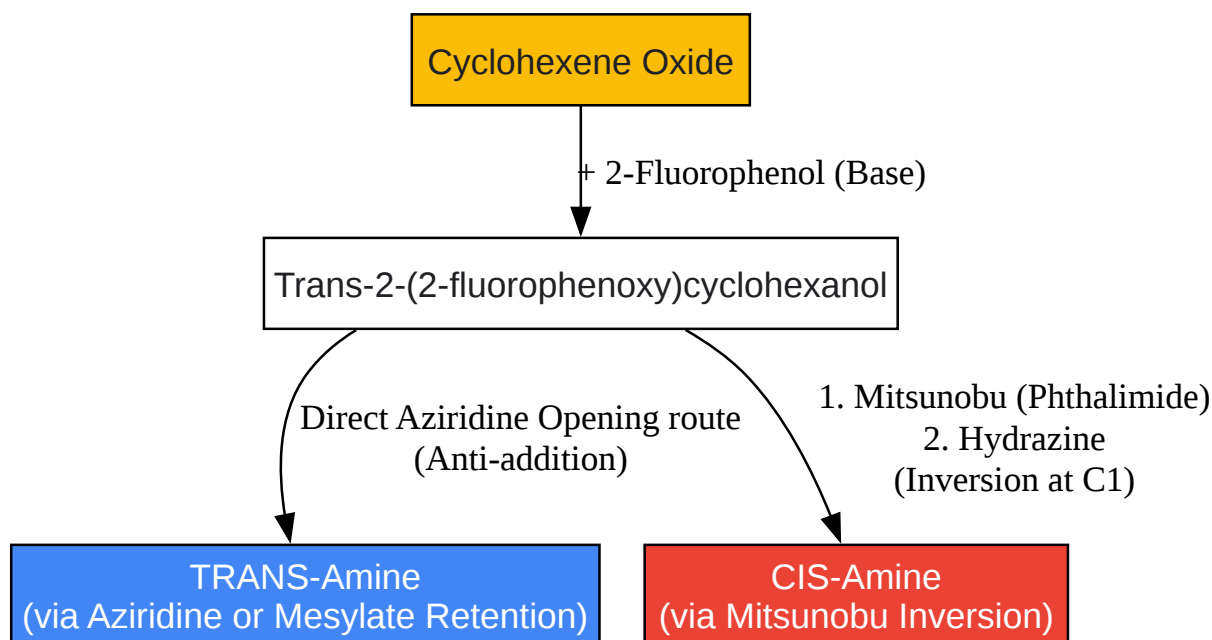
- Epoxide Opening: Reaction of cyclohexene oxide with 2-fluorophenol (catalyzed by base or Lewis acid) yields trans-2-(2-fluorophenoxy)cyclohexanol.
- Activation & Displacement: To get the amine with trans stereochemistry relative to the ether, one must avoid double inversion. A common strategy involves opening an aziridine intermediate.
 - Protocol: Cyclohexene
 - Iodoisocyanate
 - Carbamate
 - Aziridine.
 - Ring Opening: The aziridine is opened by 2-fluorophenol. Since the nucleophile attacks from the face opposite the nitrogen leaving group (S_N2-like), the result is anti-addition, yielding the trans isomer.

Synthesis of the Cis Isomer (Inversion Strategies)

The cis isomer is typically accessed by inverting the stereochemistry of a trans intermediate.

- Mitsunobu Inversion: Starting from trans-2-(2-fluorophenoxy)cyclohexanol (obtained above), a Mitsunobu reaction with phthalimide (or hydrazoic acid) inverts the C1 center.
 - Mechanism:^{[2][3][4][5]} The alcohol oxygen is activated, and the nucleophile attacks from the back, converting trans (1,2-anti) to cis (1,2-syn relationship in terms of projection, though technically ax-eq).

- Oxidation-Reduction: Oxidation of the trans-alcohol to the ketone (2-(2-fluorophenoxy)cyclohexanone) followed by reductive amination often yields a mixture favoring the thermodynamic trans product, but specific bulky hydride reducing agents can favor the cis isomer via steric control.



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Caption: Synthetic divergence: Ring opening yields trans precursors; inversion (Mitsunobu) yields cis amines.

Analytical Differentiation (Protocol)

Distinguishing these isomers is straightforward using Proton NMR (

H-NMR) due to the Karplus relationship governing vicinal coupling constants.

Proton NMR Spectroscopy

The signal for the proton at C1 (H1, adjacent to -NH₂) and C2 (H2, adjacent to -OAr) provides the definitive signature.

Feature	Trans-Isomer	Cis-Isomer
Conformation	Diequatorial (and are axial)	Axial-Equatorial (is eq, is ax; or vice versa)
Dihedral Angle	~180° (anti-periplanar)	~60° (syn-clinal)
Coupling Constant ()	10 – 12 Hz (Large triplet/doublet)	3 – 5 Hz (Small doublet/broad singlet)
Chemical Shift	Protons are axial generally more shielded (upfield)	Protons are equatorial generally deshielded (downfield)

Experimental Validation Step:

- Dissolve 5 mg of sample in .
- Acquire H-NMR (min 400 MHz).
- Locate the multiplet for the proton to the amine (approx 2.5 - 3.0 ppm).
- Measure the width at half-height () or the specific -coupling.
 - If Hz, it is Trans.

- If

Hz, it is Cis.

HPLC Separation

For racemic mixtures or diastereomeric clean-up:

- Column: Chiralpak AD-H or OD-H (Amylose/Cellulose tris-carbamates).
- Mobile Phase: Hexane : Isopropanol : Diethylamine (90:10:0.1).
- Elution Order: typically Trans elutes differently than Cis due to the ability of the cis-isomer to form an internal hydrogen bond, altering its interaction with the stationary phase. (Note: Specific elution order must be determined empirically for the 2-fluoro derivative).

Pharmacological Implications

The stereochemistry dictates the spatial vector of the pharmacophore.

- Distance Constraints: The distance between the basic nitrogen and the aromatic centroid is fixed in the trans-isomer (approx 5-6 Å) but is shorter and more variable in the cis-isomer.
- Lipophilicity (LogP): The cis-isomer often appears less polar in non-hydrogen bonding solvents if the intramolecular H-bond (NH...O) masks the polar groups. However, experimentally, trans-isomers of 1,2-disubstituted cyclohexanes are often more lipophilic because the diequatorial arrangement exposes the hydrocarbon frame more effectively than the bent cis form.
- Receptor Fit:
 - Trans: Mimics an extended alkyl chain. Useful for channels/receptors requiring a linear depth (e.g., Sodium channels).
 - Cis: Mimics a turn or bent conformation. Useful for compact binding pockets (e.g., GPCR loops).

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